

Tyrosinase-IN-18 as a tool for probing tyrosinase function

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Compound of Interest

Compound Name: Tyrosinase-IN-18

Cat. No.: B12378758

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Tyrosinase-IN-18: A Tool for Probing Tyrosinase Function

Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

Introduction

Tyrosinase-IN-18, identified as 2,3',4,4',5'-pentahydroxy-diphenylketone, is a potent, competitive inhibitor of tyrosinase, the key enzyme in melanin biosynthesis. Its ability to specifically target and inhibit tyrosinase activity makes it a valuable research tool for studying melanogenesis, screening for novel skin lightening agents, and investigating the pathophysiology of hyperpigmentation disorders. This document provides detailed application notes and experimental protocols for the use of **Tyrosinase-IN-18** in probing tyrosinase function.

Biochemical Properties and Mechanism of Action

Tyrosinase-IN-18 belongs to a class of polyhydroxy benzophenones that have demonstrated significant inhibitory effects on mushroom tyrosinase. The multiple hydroxyl groups on the diphenylketone scaffold are crucial for its inhibitory activity.

Mechanism of Inhibition: Kinetic analysis has revealed that **Tyrosinase-IN-18** and its analogues act as competitive inhibitors of tyrosinase. This indicates that the inhibitor binds to

the active site of the enzyme, competing with the natural substrate, L-DOPA. This binding is reversible.

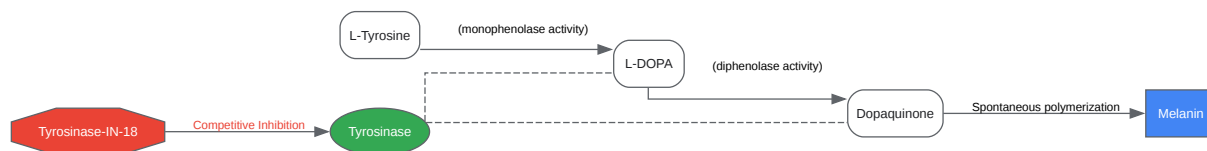
Quantitative Data

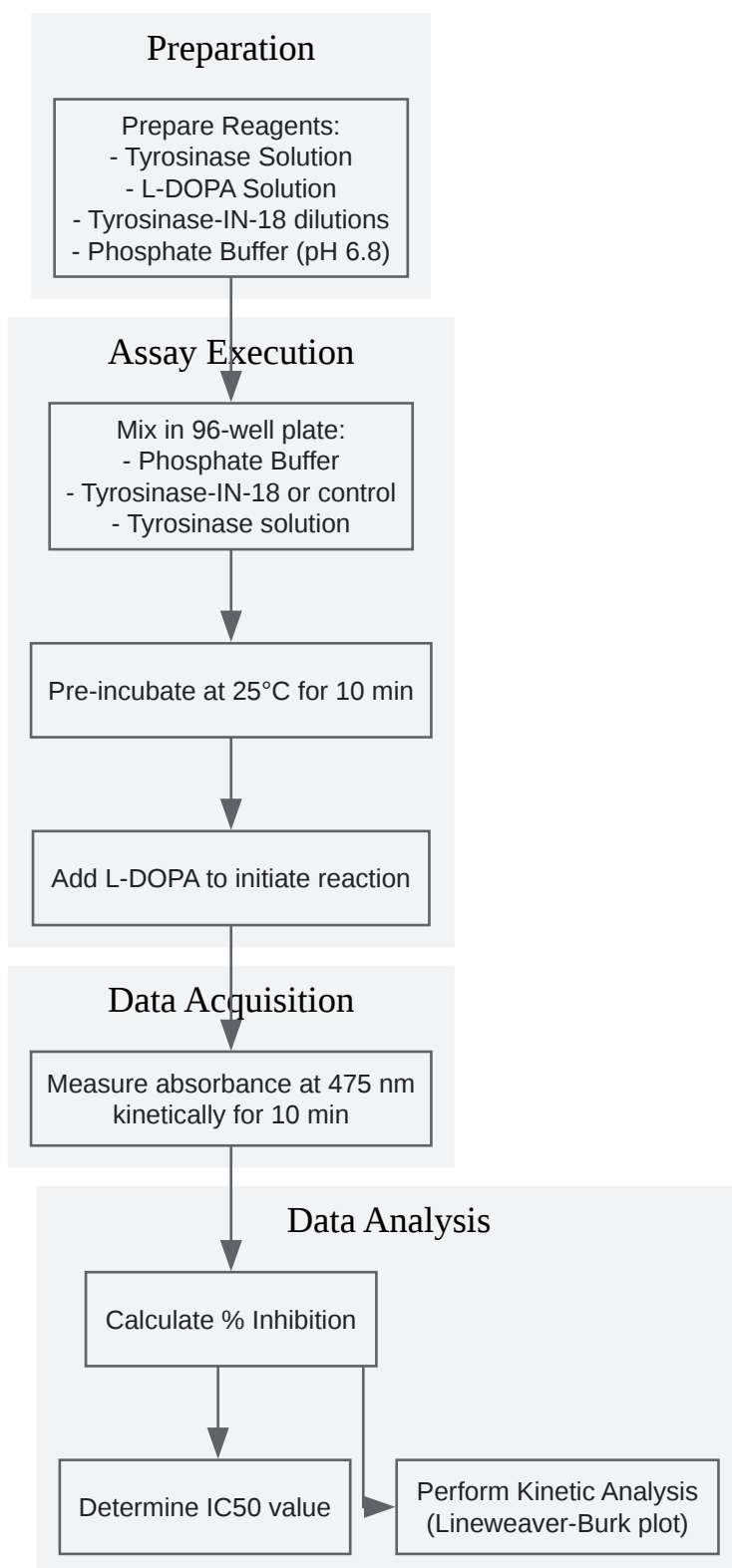
The following table summarizes the inhibitory activity of a potent analog from the same chemical series, as detailed in the primary literature. While the specific IC₅₀ value for **Tyrosinase-IN-18** (compound 6) was not individually reported, it was shown to be a potent inhibitor within this series.

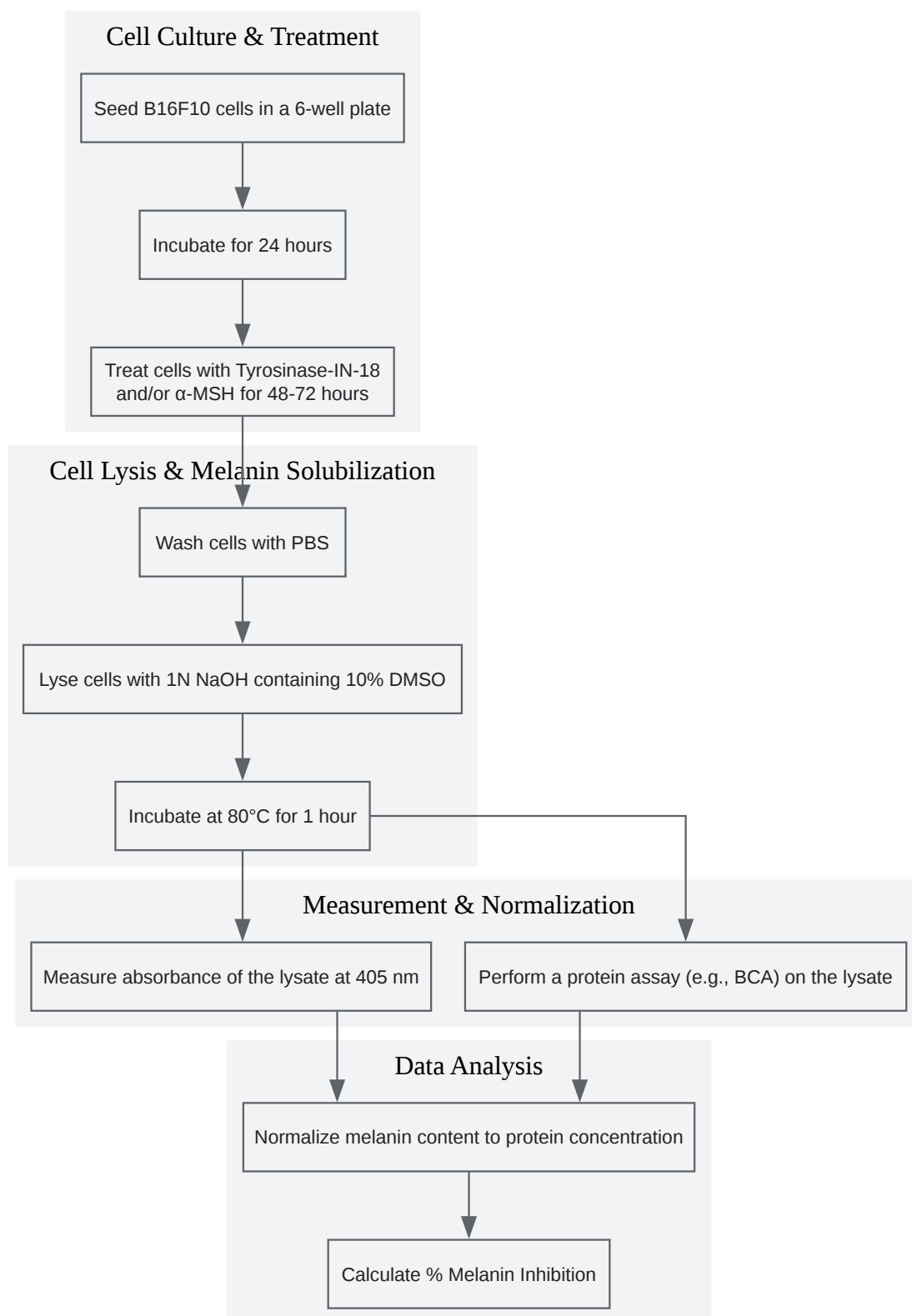
Compound	Chemical Name	Tyrosinase Inhibitory Activity (IC ₅₀)	Type of Inhibition	Reference
Compound 10 (Analog)	2,3,4,3',4',5'-hexahydroxy-diphenylketone	1.4 μM	Competitive	[1]
Tyrosinase-IN-18 (Compound 6)	2,3',4,4',5'-pentahydroxy-diphenylketone	Potent Inhibitor	Competitive	[1]
Kojic Acid (Reference)	5-hydroxy-2-(hydroxymethyl)-4H-pyran-4-one	~15-25 μM	Competitive	[2]

Signaling Pathway of Melanogenesis

The following diagram illustrates the melanin synthesis pathway and the point of inhibition by **Tyrosinase-IN-18**.







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References

- 1. Synthesis and biological evaluation of polyhydroxy benzophenone as mushroom tyrosinase inhibitors - PubMed [pubmed.ncbi.nlm.nih.gov]
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